

# Personal protective equipment for handling 4'-tert-Butylacetophenone

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## Compound of Interest

Compound Name: *4'-tert-Butylacetophenone*

Cat. No.: *B192730*

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## Essential Safety and Handling Guide for 4'-tert-Butylacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4'-tert-Butylacetophenone** (CAS No. 943-27-1). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

## Hazard Summary

**4'-tert-Butylacetophenone** is classified as a hazardous chemical, and it is crucial to understand its primary risks before handling.[\[1\]](#)

Hazard Classification	Description
Flammable Liquid	A flammable liquid and vapor (Category 3). <a href="#">[2]</a> It has a flash point of 30°C (86°F). <a href="#">[3]</a> Vapors can form explosive mixtures with air and may travel to an ignition source and flash back. <a href="#">[1]</a>
Skin Irritation	Causes skin irritation (Category 2). <a href="#">[1]</a> <a href="#">[2]</a>
Eye Irritation	Causes serious eye irritation (Category 2). <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Irritation	May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a>

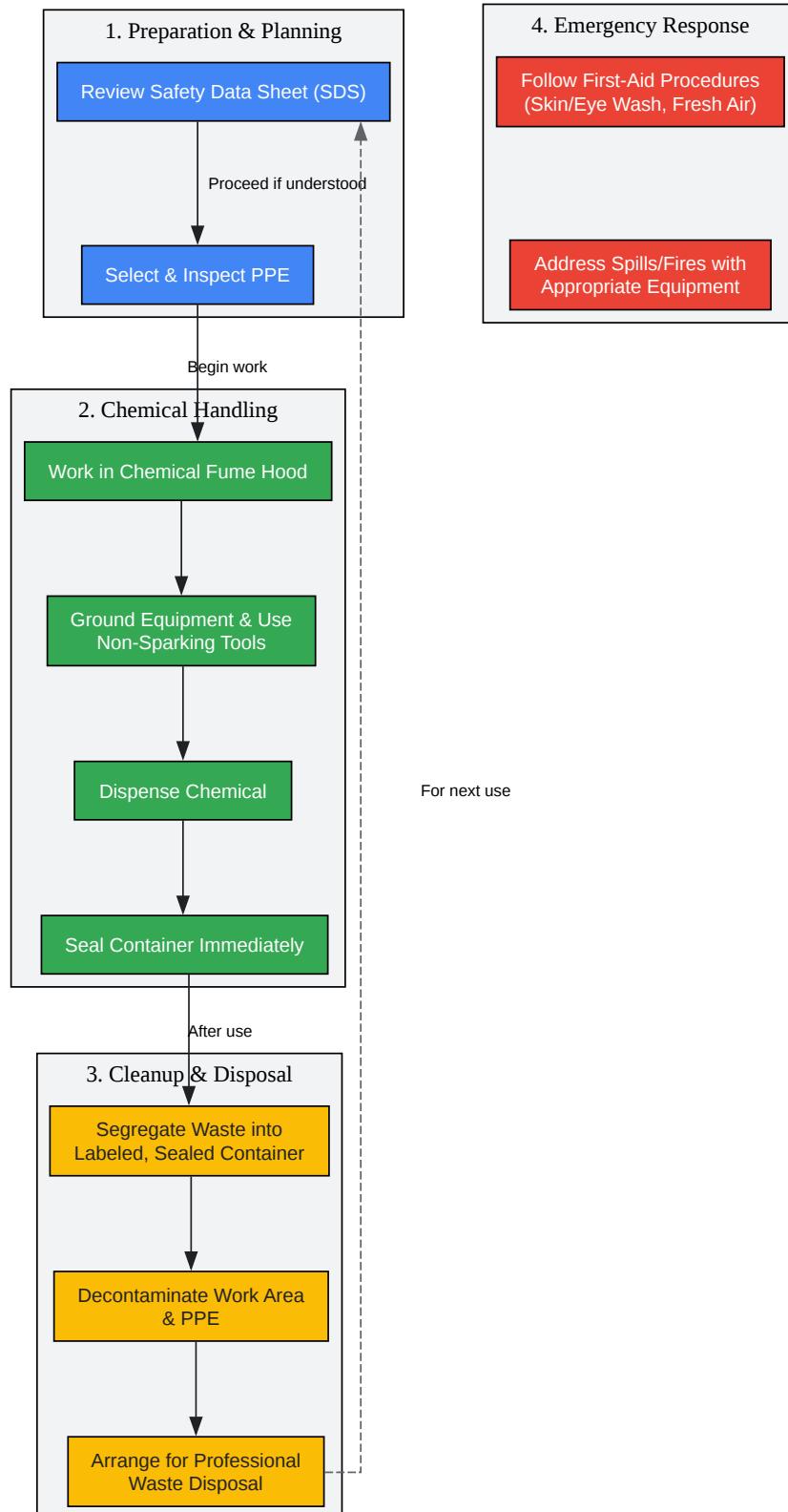
## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4'-tert-Butylacetophenone** to prevent exposure.

Body Part	Required PPE	Standards & Specifications
Eyes/Face	Chemical Safety Goggles and Face Shield	Goggles must meet OSHA 29 CFR 1910.133 or European Standard EN166. <sup>[1]</sup> A face shield should be worn over goggles for full protection against splashes. <sup>[3][4]</sup>
Hands	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin contact. <sup>[1]</sup> Nitrile or neoprene gloves are recommended.
Body	Protective Clothing / Laboratory Coat	Wear appropriate protective clothing to prevent skin exposure. <sup>[1]</sup> A flame-retardant lab coat is advisable due to the chemical's flammability.
Respiratory	Respirator (if required)	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced. <sup>[1]</sup> A type ABEK (EN14387) respirator filter is recommended. <sup>[3]</sup>

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical. The following workflow outlines the necessary steps from preparation to waste management.



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Caption: Workflow for safe handling of **4'-tert-Butylacetophenone**.

## Experimental Protocols: Step-by-Step Guidance

### 1. Engineering Controls & Preparation

- Ventilation: Always handle **4'-tert-Butylacetophenone** inside a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#) Eyewash stations and safety showers must be readily accessible.
- Ignition Sources: Before starting, remove all potential ignition sources from the area, including open flames, hot surfaces, and spark-producing equipment.[\[1\]](#)[\[2\]](#) Post "No Smoking" signs.[\[2\]](#)
- Static Discharge: Ground and bond all containers and receiving equipment to prevent static electricity buildup.[\[2\]](#) Use only non-sparking tools.[\[1\]](#)

### 2. Handling Procedure

- Don all required PPE as specified in the table above.
- Place the chemical container and all necessary equipment inside the chemical fume hood.
- Carefully open the container.
- Dispense the required amount, avoiding splashing and the generation of vapors or mists.
- Tightly close the container immediately after use.[\[1\]](#)
- Thoroughly wash your hands and any exposed skin after handling is complete, even if gloves were worn.[\[1\]](#)

### 3. First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[1\]](#)

- Skin Contact: Take off contaminated clothing. Wash the affected area immediately with plenty of water and soap for at least 15 minutes. If skin irritation persists, consult a physician. [\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. Get medical attention if symptoms occur. [\[1\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Call a physician or poison control center immediately. [\[1\]](#)

## Disposal Plan

Chemical waste must be managed to ensure safety and environmental protection.

- Waste Collection:
  - Do not dispose of **4'-tert-Butylacetophenone** down the drain.
  - Collect all surplus material and contaminated items (e.g., pipette tips, paper towels) in a dedicated, properly labeled, and sealed waste container. Keep this container in a designated secondary containment area, away from incompatible materials.
- Professional Disposal:
  - Dispose of chemical waste through a licensed and approved waste disposal company. [\[5\]](#)
  - Package and label the waste container according to all local, state, and federal regulations before collection.
- Contaminated Packaging:
  - Dispose of the empty container as unused product unless properly decontaminated. [\[5\]](#)

## Data Presentation Physicochemical Properties

Property	Value
CAS Number	943-27-1[6]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O[6]
Molecular Weight	176.25 g/mol [6]
Appearance	Clear, colorless liquid or white to off-white solid[3][7]
Boiling Point	107-108 °C @ 5 mmHg[3][8]
Melting Point	17-18 °C[3]
Density	0.964 g/mL at 25 °C[3][8]
Flash Point	30 °C (86 °F) - closed cup[3][8]
Solubility	Insoluble in water. Soluble in organic solvents like ether, chloroform, and acetone.[8][7]

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